

C.I. Acid Red 154: A Technical Overview

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Compound of Interest

Compound Name: C.I. Acid red 154

Cat. No.: B15553466

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Introduction

C.I. Acid Red 154, also known by its Colour Index number 24800, is a disazo acid dye.^{[1][2]}

This document provides a technical summary of its known properties, with a focus on information relevant to researchers and scientists. While extensively used in the textile and paint industries, publicly available data on its biological activity and potential applications in drug development are limited.^[2]

Physicochemical Properties

C.I. Acid Red 154 is a red powder with a complex molecular structure. Its key identifying and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	840.83 g/mol	^{[3][4]}
Molecular Formula	C40H34N4Na2O10S2	
CAS Number	6507-79-5	
Appearance	Red Powder	
Solubility	Soluble in water	

Applications and Research

The primary application of **C.I. Acid Red 154** is as a colorant for materials such as textiles, leather, and paper. In the scientific literature, its use has been documented in the context of environmental science, specifically in studies focused on its removal from wastewater through adsorption onto materials like bentonite clay.

There is a notable lack of published research investigating the biological effects, toxicology, or potential therapeutic applications of **C.I. Acid Red 154**. No information was found regarding its interaction with specific cellular signaling pathways or its potential utility in drug development.

Safety and Handling

A Material Safety Data Sheet (MSDS) for **C.I. Acid Red 154** indicates several potential hazards. It is reported to be harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract. The MSDS also notes that mutagenicity data has been reported, though specific details of these findings are not provided. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, are recommended when handling this compound.

Experimental Protocols

Detailed experimental protocols for the use of **C.I. Acid Red 154** in a research context, particularly for biological or drug development studies, are not available in the public domain. The only experimental context found relates to its adsorption from aqueous solutions.

Adsorption Studies

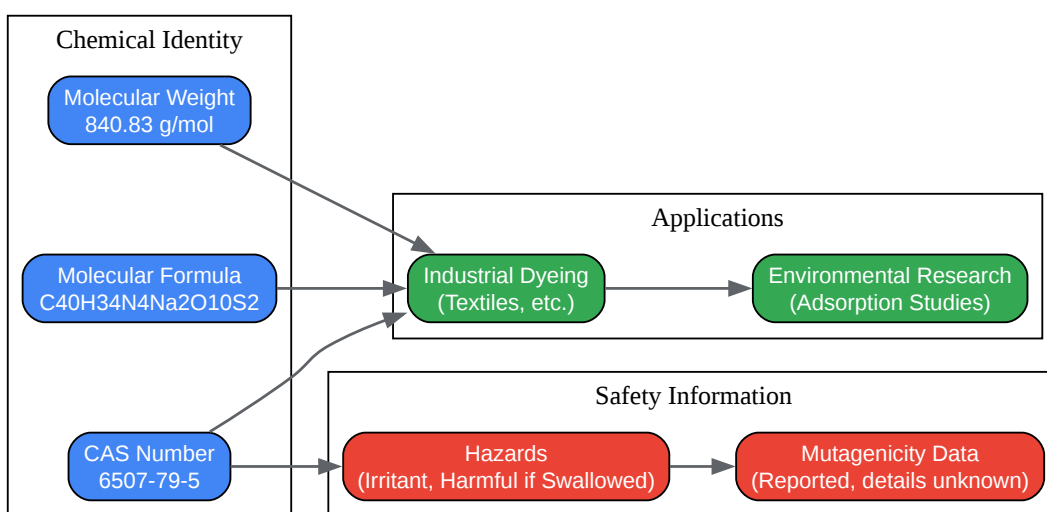
Studies investigating the removal of acid dyes from wastewater have explored the use of various adsorbents. The general methodology for such an experiment would involve:

- Preparation of a stock solution of **C.I. Acid Red 154** in deionized water.
- Incubation of the dye solution with a known quantity of an adsorbent material (e.g., activated carbon, bentonite clay).
- Agitation of the mixture for a specified period at a controlled temperature.
- Separation of the adsorbent from the solution by centrifugation or filtration.

- Quantification of the remaining dye in the supernatant using UV-Vis spectrophotometry at the dye's maximum absorbance wavelength.

Data Visualization

The following diagram illustrates the logical flow of information currently available for **C.I. Acid Red 154**.



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Caption: Informational overview of **C.I. Acid Red 154**.

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